

Application Note: High-Purity Synthesis of Sodium 2-Hydroxyethanesulfinate

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Compound of Interest

Compound Name: 2-Hydroxyethanesulfinic acid

CAS No.: 60601-05-0

Cat. No.: B1213941

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Abstract & Utility

Sodium 2-hydroxyethanesulfinate (

) is a specialized organosulfur reagent used in modern drug discovery for the radical alkylation of heterocycles. Unlike its oxidized counterpart (Sodium Isethionate, a surfactant), this sulfinate serves as a labile source of the hydroxyethyl radical (

) under oxidative conditions (e.g.,

). This protocol details the precision synthesis of 2-HES from 2-mercaptoethanol, emphasizing the suppression of over-oxidation to the sulfonate.

Key Applications:

- Bioisostere Installation: Direct introduction of polar hydroxyethyl side chains to improve solubility (LogP modulation).
- Innate C-H Functionalization: "Baran Diversinates" chemistry for late-stage functionalization of N-heterocycles.

- Cross-Coupling: Desulfative coupling partner in Pd-catalyzed reactions.[1]

Chemical Basis & Mechanism

The synthesis relies on the stepwise oxidation of the thiol group. The critical challenge is stopping the oxidation at the sulfinic acid state (+4 oxidation state) and preventing progression to the thermodynamically stable sulfonic acid (+6 oxidation state).

Reaction Pathway

The oxidation proceeds through a disulfide intermediate, followed by thiosulfinate formation, and finally cleavage to the sulfinate.



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Figure 1: Stepwise oxidation pathway. Control of temperature and stoichiometry is required to prevent the transition from Sulfinate to Sulfonate.

Experimental Protocol

This protocol is adapted from the general alkyl sulfinate synthesis methods developed by the Baran Laboratory. It is optimized for the hydroxyethyl substrate.

Reagents & Equipment

Reagent	Purity	Equiv.[2][3]	Role
2-Mercaptoethanol	>99%	1.0	Substrate
Hydrogen Peroxide	30% (w/w)	2.0 - 2.1	Oxidant
Sodium Hydroxide	10 M (aq)	1.0	Base/Counterion
Water	HPLC Grade	Solvent	Solvent
Ethanol	Anhydrous	Workup	Precipitant

Equipment:

- Jacketed reaction vessel (or round-bottom flask with ice bath).
- Digital internal thermometer (Crucial).
- Lyophilizer (Freeze dryer).

Step-by-Step Procedure

Step 1: Solubilization & Basification

- Charge a 250 mL round-bottom flask with 2-mercaptoethanol (3.9 g, 50.0 mmol) and Water (25 mL).
- Place the flask in an ice/water bath and cool to an internal temperature of 0–4 °C.
- Add NaOH (10 M, 5.0 mL, 50.0 mmol) dropwise. Stir for 10 minutes.
 - Note: The solution will remain clear. The pH should be >12.

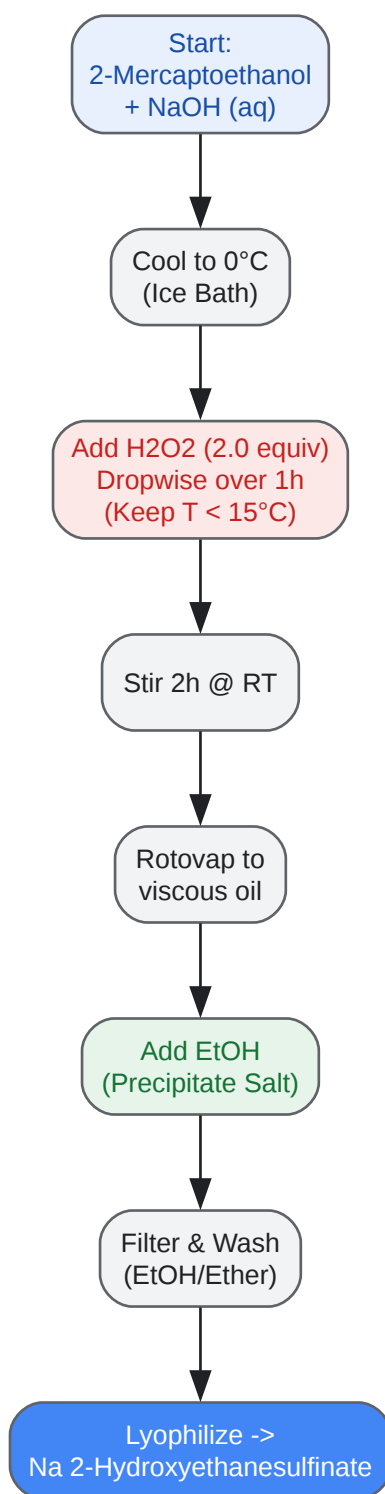
Step 2: Controlled Oxidation (The Critical Step)

- Load Hydrogen Peroxide (30%, 11.3 g/10.2 mL, ~100 mmol) into a pressure-equalizing addition funnel.
- Add the peroxide dropwise over 45–60 minutes.
- MONITOR TEMPERATURE: The reaction is highly exothermic. Do not allow the internal temperature to exceed 15 °C. If it spikes, stop addition immediately.
 - Mechanistic Insight: High temperatures accelerate the kinetics of the step significantly more than the initial oxidation.
- After addition is complete, allow the mixture to stir at 0 °C for 1 hour, then warm to room temperature (23 °C) and stir for another 2 hours.

Step 3: Workup & Isolation

- Concentration: Concentrate the reaction mixture using a rotary evaporator (bath temp < 40 °C) to approximately 20% of the original volume.
 - Warning: Do not concentrate to complete dryness with heat, as sulfinates can decompose.
- Precipitation: Add Ethanol (100 mL) vigorously to the concentrated aqueous residue. The sodium sulfinate salt should precipitate as a white solid.
- Filtration: Filter the solid under vacuum. Wash the cake with cold Ethanol (2 x 20 mL) and Diethyl Ether (20 mL).
- Drying: Dry the solid under high vacuum or, preferably, dissolve in minimum water and lyophilize to obtain a fluffy white powder.

Synthesis Workflow Diagram



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Figure 2: Operational workflow.[2] The red node indicates the critical safety and quality control step.

Quality Control & Characterization

To ensure the product is the Sulfinate and not the Sulfonate (Isethionate), perform the following checks.

NMR Spectroscopy ()

The chemical shift of the methylene protons adjacent to the sulfur is the primary diagnostic.

Moiety	¹ H NMR Shift (, ppm)
Sulfinate ()	~2.4 - 2.6 ppm
Sulfonate ()	~3.0 - 3.2 ppm
Disulfide (Intermediate)	~2.8 - 2.9 ppm

- Pass Criteria: No peak integration >5% in the 3.0–3.2 ppm region.

Titration (Iodometry)

Sulfinates are reducing agents; sulfonates are not.

- Dissolve 50 mg of product in water/acetic acid.
- Titrate with 0.1 N Iodine solution.
- Result: The solution should consume iodine (turn clear

stay yellow) if the sulfinate is present. If the iodine color persists immediately, the product is oxidized (sulfonate).

Storage and Stability

- Hygroscopicity: Sodium 2-hydroxyethanesulfinate is hygroscopic. Store in a desiccator.

- Oxidation Sensitivity: Solid is stable at room temperature for months if kept dry. Solutions oxidize slowly in air to the sulfonate.
- Reagent Compatibility: Compatible with aqueous reaction media used in radical functionalization (e.g., TFA/Water mixtures).

References

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